

Application Note: Preparation of AKB-6899 Stock Solution with DMSO

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Compound of Interest

Compound Name: AKB-6899

Cat. No.: B605261

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Audience: Researchers, scientists, and drug development professionals.

1. Introduction

AKB-6899 is a potent and selective inhibitor of prolyl hydroxylase domain 3 (PHD3), a key enzyme in the regulation of the hypoxia-inducible factor (HIF) pathway. By inhibiting PHD3, **AKB-6899** leads to the stabilization of HIF-2 α .^{[1][2]} This stabilization promotes the production of the soluble form of VEGF receptor-1 (sVEGFR-1) by tumor-associated macrophages, resulting in anti-angiogenic and anti-tumor effects.^{[1][2][3]}

Proper preparation of a stable, concentrated stock solution is critical for ensuring accurate and reproducible results in downstream applications such as cell-based assays and in vivo studies. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **AKB-6899** due to the compound's high solubility. This document provides a detailed protocol for the preparation, storage, and handling of **AKB-6899** stock solutions using DMSO.

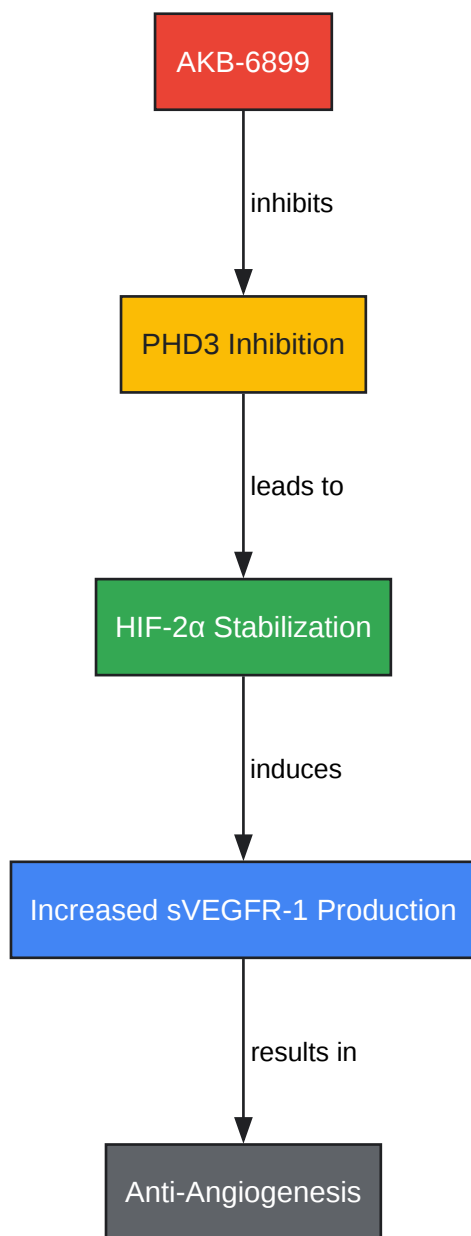
2. Chemical and Physical Properties

A summary of the key properties of **AKB-6899** is provided below. This information is essential for accurate stock solution preparation and concentration calculations.

Property	Value	Reference
IUPAC Name	2-(1-(cyclopropylmethyl)-3-hydroxy-2-oxo-1,2-dihydropyridin-4-yl)-5-fluorobenzoic acid	N/A
CAS Number	1007377-55-0	[4]
Molecular Formula	C ₁₄ H ₁₁ FN ₂ O ₄	[4]
Molecular Weight	290.25 g/mol	[1][5]
Appearance	Crystalline solid / Powder	[5]
Solubility in DMSO	≥ 95 mg/mL (327.30 mM)	[1]

3. Mechanism of Action Pathway

AKB-6899 selectively inhibits PHD3, preventing the degradation of HIF-2 α . The stabilized HIF-2 α then translocates to the nucleus, where it acts as a transcription factor, leading to an increase in sVEGFR-1 production.



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Mechanism of action for **AKB-6899**.

4. Experimental Protocol: Stock Solution Preparation

This protocol details the steps for preparing a 10 mM stock solution of **AKB-6899** in DMSO.

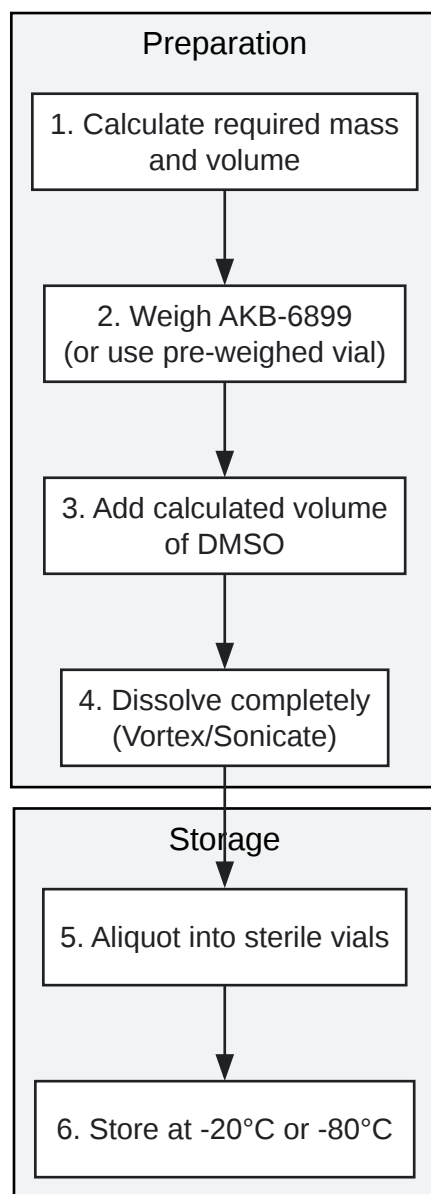
4.1. Materials

- **AKB-6899** powder

- Anhydrous, sterile-filtered Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

4.2. Preparation Workflow

The following diagram outlines the workflow for preparing the **AKB-6899** stock solution.



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Workflow for **AKB-6899** stock preparation.

4.3. Step-by-Step Procedure

- **Safety First:** Before starting, ensure you are wearing appropriate PPE. Handle **AKB-6899** powder and DMSO in a chemical fume hood.
- **Calculate Required DMSO Volume:** Use the following formula to determine the volume of DMSO needed to achieve a 10 mM stock solution:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} \times \text{Concentration (mol/L)})$$

For example, to prepare a 10 mM stock from 1 mg of **AKB-6899**:

- Mass = 0.001 g
- Molecular Weight = 290.25 g/mol
- Concentration = 0.010 mol/L
- Volume (L) = $0.001 / (290.25 \times 0.010) = 0.0003445 \text{ L} = 344.5 \mu\text{L}$
- Reconstitution:
 - If using a pre-weighed vial containing 10 mg or less of **AKB-6899**, add the calculated volume of DMSO directly to the vial to minimize loss of material.[\[5\]](#)
 - If starting with a larger quantity, accurately weigh the desired amount of **AKB-6899** powder and place it in a sterile tube.
 - Add the calculated volume of anhydrous DMSO to the powder.
- Dissolution:
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.
 - Visually inspect the solution against a light source to ensure no particulates are present.
 - If dissolution is difficult, sonication for 5-10 minutes is recommended.[\[1\]](#) Gentle warming in a 37°C water bath can also aid dissolution.

5. Stock Solution Dilution and Usage

To prevent precipitation, it is crucial to perform serial dilutions of the DMSO stock solution in DMSO before adding it to aqueous media.[\[4\]](#)

5.1. Preparing Working Solutions

- Create an intermediate dilution of your stock solution in DMSO. For example, dilute the 10 mM stock 1:10 in DMSO to get a 1 mM solution.
- Add the required volume of the intermediate DMSO dilution to your cell culture medium or buffer to achieve the final desired concentration.
- Ensure the final concentration of DMSO in your experiment is non-toxic to the cells, typically below 0.5%, with many cell lines tolerating up to 0.1%.^[4]^[5] Always include a vehicle control (medium with the same final DMSO concentration) in your experiments.

6. Storage and Stability

Proper storage is essential to maintain the activity of **AKB-6899**.

Form	Storage Temperature	Stability Period	Recommendations
Powder	-20°C	Up to 3 years	Store in a desiccator, protected from light. ^[5]
DMSO Stock Solution	-20°C	Up to 1 month	Aliquot into single-use volumes to avoid freeze-thaw cycles. ^[1]
DMSO Stock Solution	-80°C	Up to 6 months	Recommended for long-term storage. Aliquot to avoid freeze-thaw cycles. ^[1]

Disclaimer: This protocol is intended for research use only. Please refer to the manufacturer's specific product data sheet for the most accurate and up-to-date information. Always follow good laboratory practices.

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